

Technical Guide: Characterization and Synthesis of 2-tert-Butyl-1H-imidazole

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Compound of Interest

Compound Name: 2-tert-butyl-1H-imidazole

CAS No.: 36947-69-0

Cat. No.: B1267998

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Executive Summary

2-tert-Butyl-1H-imidazole (CAS: 36947-69-0) is a sterically hindered imidazole derivative extensively utilized as a latent curing agent in epoxy resin systems and a pharmacophore in medicinal chemistry.^{[1][2][3][4][5][6]} Distinguished by its bulky tert-butyl group at the C2 position, this compound exhibits a significantly higher melting point (176–178 °C) compared to its linear alkyl analogs. This guide provides a comprehensive technical analysis of its physical properties, synthesis pathways, and critical handling protocols for research and development applications.

Chemical Identity & Physical Properties^{[2][3][4][5][7][8]}

The introduction of a tertiary butyl group at the 2-position of the imidazole ring drastically alters the physicochemical profile of the molecule.^[7] Unlike 2-ethylimidazole (MP: ~80 °C), the spherical symmetry and steric bulk of the tert-butyl group facilitate efficient crystal packing, resulting in a high melting point.

Table 1: Physicochemical Specifications

Property	Value	Method/Notes
Chemical Name	2-tert-Butyl-1H-imidazole	IUPAC
CAS Registry	36947-69-0	
Molecular Formula	C ₇ H ₁₂ N ₂	
Molecular Weight	124.19 g/mol	
Melting Point	176–178 °C	Experimental [1][2]
Boiling Point	~258 °C	Predicted (760 mmHg)
pKa (Conjugate Acid)	~8.1–8.3	Est.[2][3][4][7][8] (Electron-donating +I effect)
Appearance	White to off-white crystalline solid	
Solubility	Soluble in alcohols, DCM; Mod. soluble in water	Lipophilic t-butyl group reduces water solubility vs. 2-methylimidazole

Structural Analysis

The tert-butyl group exerts a positive inductive effect (+I), increasing the electron density on the imidazole ring. This makes the N3 nitrogen more basic than in unsubstituted imidazole (pKa 6.95). However, the steric bulk adjacent to the nitrogen atoms can hinder nucleophilic attacks, making this compound a "hindered base" useful for selective deprotonation or as a latent catalyst that requires thermal activation to overcome steric barriers.

Synthesis & Production Protocols

Two primary pathways exist for the synthesis of **2-tert-butyl-1H-imidazole**: the Radziszewski Cyclization (industrial/scalable) and the Imidate Condensation (high purity/lab scale).

Pathway A: Radziszewski Cyclization (One-Pot)

This method involves the condensation of a dicarbonyl (glyoxal), an aldehyde (pivalaldehyde), and ammonia. It is the most direct route but requires careful temperature control to minimize polymerization of glyoxal.

Reaction Stoichiometry:

Pathway B: Imidate Condensation (Stepwise)

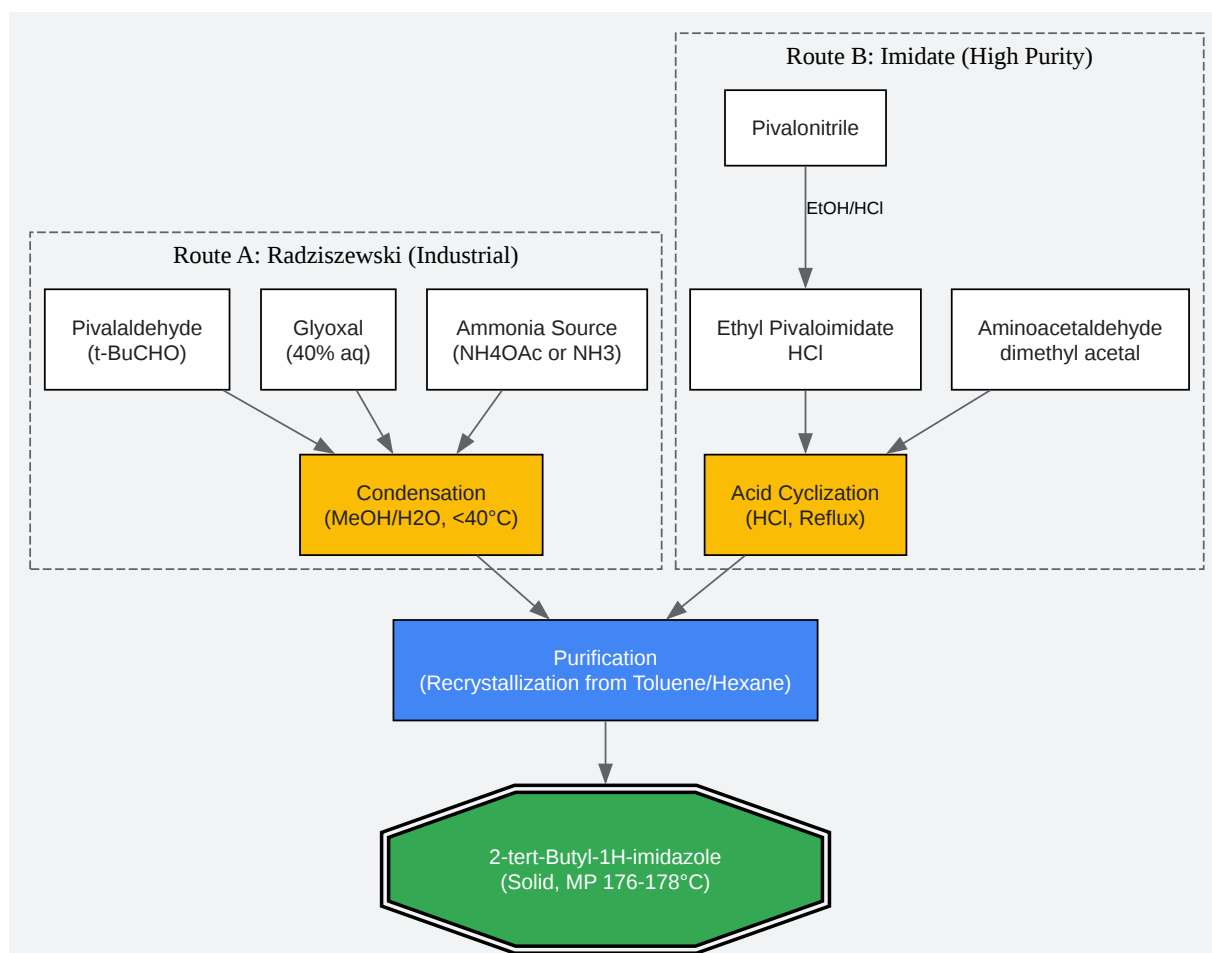
For applications requiring high regiochemical purity, the reaction of ethyl pivaloimide with aminoacetaldehyde dimethyl acetal is preferred.

Protocol:

- Imidate Formation: Pivalonitrile is reacted with ethanol/HCl to form ethyl pivaloimide hydrochloride.
- Condensation: React imidate with aminoacetaldehyde dimethyl acetal.
- Cyclization: Acid-catalyzed cyclization yields the imidazole ring.

Visualization: Synthesis Workflow

The following diagram illustrates the logic flow for both synthesis routes.



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Figure 1: Comparative synthesis pathways for **2-tert-butyl-1H-imidazole** highlighting reagent convergence.

Experimental Characterization & Quality Control

To ensure scientific integrity in drug development or materials science applications, the identity and purity of the compound must be validated using the following self-validating system.

Melting Point Determination

The melting point is the primary indicator of purity for this compound.

- Acceptance Criteria: 176–178 °C.[\[1\]](#)[\[3\]](#)
- Method: Capillary method (USP <741>) or DSC (Differential Scanning Calorimetry).
- Diagnostic: A broad range (e.g., 170–175 °C) indicates the presence of moisture or incomplete cyclization intermediates.

Spectroscopic Validation (NMR)

- ¹H NMR (DMSO-d₆, 400 MHz):
 - 1.30 (s, 9H, t-butyl).
 - 6.8–7.0 (s, 2H, imidazole C4/C5-H).
 - ~11.5 (br s, 1H, NH).
- Interpretation: The singlet at 1.30 ppm is characteristic. The equivalence of the C4 and C5 protons (broad singlet or tautomeric average) confirms the symmetry of the 2-substituted system.

Solubility Profile

- Water: Moderate. The hydrophobic tert-butyl group limits solubility compared to 2-methylimidazole.
- Organic Solvents: Highly soluble in Ethanol, Methanol, DMSO, and Chloroform.
- Implication: For extraction during synthesis, use Dichloromethane (DCM) or Ethyl Acetate at basic pH (pH > 10) to ensure the imidazole is in its neutral, organic-soluble form.

Applications in Research & Industry

Latent Curing Agent for Epoxies

2-tert-Butyl-1H-imidazole is a premier "latent" curing agent.

- Mechanism: At room temperature, the bulky tert-butyl group sterically hinders the nitrogen lone pair, preventing premature reaction with the epoxide ring.
- Activation: Upon heating (typically >100 °C), thermal energy overcomes the rotational barrier/steric hindrance, allowing the imidazole to initiate polymerization. This allows for one-pot epoxy mixtures with long shelf lives.

Pharmaceutical Intermediate

Used as a building block for bioactive molecules where metabolic stability is required. The tert-butyl group blocks metabolic oxidation at the C2 position and increases lipophilicity, potentially improving blood-brain barrier penetration.

Safety & Handling (SDS Summary)

- Hazards:
 - H315: Causes skin irritation.[\[4\]](#)
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.[\[4\]](#)
- PPE: Nitrile gloves, safety goggles, and use of a fume hood are mandatory.
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2–8 °C. Imidazoles can absorb moisture and CO₂ from the air over time.

References

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